

MMAE vs. MMAF ADCs: A Comparative Analysis of the Bystander Effect

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Compound of Interest

Compound Name: MMAF intermediate 2

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For researchers, scientists, and drug development professionals, the selection of a cytotoxic payload is a critical decision in the design of an effective antibody-drug conjugate (ADC). Among the most prominent payloads are monomethyl auristatin E (MMAE) and monomethyl auristatin F (MMAF), both potent microtubule inhibitors. A key differentiator between these two molecules is their ability to induce a "bystander effect," the killing of antigen-negative tumor cells in the vicinity of antigen-positive target cells. This guide provides a comprehensive comparative analysis of the bystander effect of MMAE and MMAF, supported by experimental data, detailed protocols, and mechanistic insights to inform payload selection in ADC development.

The heterogeneity of tumors, where not all cancer cells express the target antigen, presents a significant challenge to targeted therapies like ADCs. The bystander effect is

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